

Commercial Availability & Synthetic Access: 4-(2,2-Diethoxyethyl)oxane

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Compound of Interest

Compound Name: 4-(2,2-Diethoxyethyl)oxane

CAS No.: 2164042-76-4

Cat. No.: B2792220

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Executive Summary: The "Make vs. Buy" Reality

Direct commercial availability of **4-(2,2-Diethoxyethyl)oxane** is virtually non-existent in standard chemical catalogs (Sigma, Enamine, Combi-Blocks). It is not a commodity building block.

Instead, this compound is almost exclusively accessed via a single-step synthesis from its commercially available aldehyde precursor: (Tetrahydro-pyran-4-yl)-acetaldehyde (CAS 65626-23-5).

Researchers requiring this acetal must adopt a "Buy Precursor / Synthesize Target" strategy. This guide provides the sourcing intelligence for the precursor and a validated protocol for the conversion.

Chemical Identity & Structural Logic[1][2][3]

Property	Data
Target Compound	4-(2,2-Diethoxyethyl)oxane
Synonyms	4-(2,2-Diethoxyethyl)tetrahydropyran; Tetrahydropyran-4-acetaldehyde diethyl acetal
Chemical Class	Cyclic Ether / Acetal
Primary Utility	Masked aldehyde for Grignard/Lithium reactions; Stable storage form of the aldehyde
Precursor (Commercial)	(Tetrahydro-pyran-4-yl)-acetaldehyde
Precursor CAS	65626-23-5

Why the Acetal?

The free aldehyde (CAS 65626-23-5) is susceptible to oxidation and polymerization. The diethyl acetal form (Target) renders the terminal carbon inert to nucleophiles (bases, Grignards, hydrides), allowing chemical manipulation of the tetrahydropyran ring or other introduced functional groups before acidic deprotection.

Commercial Landscape: Sourcing the Precursor

Since the acetal is not shelf-stable indefinitely (susceptible to hydrolysis), suppliers stock the aldehyde. You must procure CAS 65626-23-5.

Primary Suppliers (Validated for CAS 65626-23-5)

Supplier	Catalog Name	Purity Grade	Stock Location	Lead Time
BLD Pharm	Tetrahydropyran-4-carbaldehyde deriv.	97%+	Shanghai/USA	3-5 Days
Enamine	(Tetrahydro-2H-pyran-4-yl)acetaldehyde	95%+	Kyiv/USA	1-2 Weeks
Combi-Blocks	2-(Tetrahydro-pyran-4-yl)-acetaldehyde	98%	San Diego, CA	1-2 Days
Sigma-Aldrich	Via Market Select	Custom	Global	Variable

Procurement Note: Search vendors using the CAS 65626-23-5 rather than the name, as nomenclature varies (e.g., 2-(oxan-4-yl)acetaldehyde).

Technical Core: Synthesis Protocol

Objective: Convert (Tetrahydro-pyran-4-yl)-acetaldehyde into **4-(2,2-Diethoxyethyl)oxane**.

Mechanism: Acid-catalyzed nucleophilic addition of ethanol, driven by water removal (Le Chatelier's principle).

Reagents & Equipment[6][7]

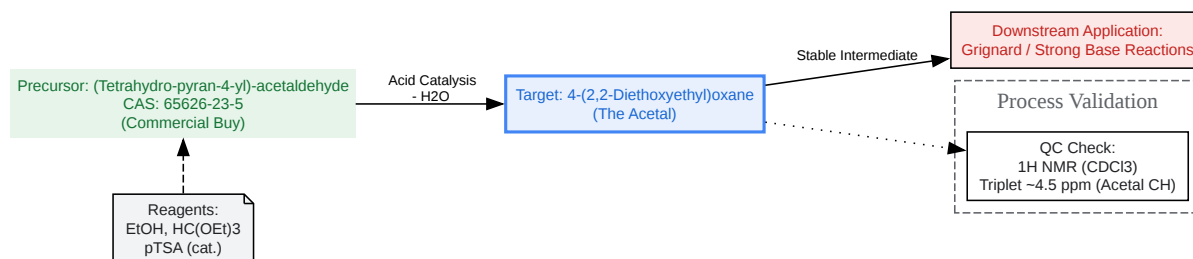
- Substrate: (Tetrahydro-pyran-4-yl)-acetaldehyde (1.0 eq)
- Solvent/Reactant: Anhydrous Ethanol (10-20 volumes)
- Dehydrating Agent: Triethyl Orthoformate (1.1 - 1.5 eq) – Critical for driving equilibrium.

- Catalyst: p-Toluenesulfonic acid monohydrate (pTSA) (1-2 mol%) or Camphorsulfonic acid (CSA).
- Apparatus: Round-bottom flask, N₂ atmosphere, magnetic stirring.

Step-by-Step Methodology

- Setup: Charge a flame-dried flask with the aldehyde (CAS 65626-23-5) and anhydrous ethanol under nitrogen.
- Activation: Add Triethyl Orthoformate (1.2 eq). This acts as a chemical water scavenger, converting produced water into ethanol and ethyl formate.
- Catalysis: Add catalytic pTSA (0.01 eq).
- Reaction: Stir at room temperature (20-25°C) for 12–18 hours.
 - Monitor: TLC (stain with KMnO₄ or DNP) or GC-MS. The aldehyde peak should disappear.
- Quench: Add solid NaHCO₃ (excess) to neutralize the acid catalyst before workup. Stir for 20 mins.
- Workup: Filter off the solids. Concentrate the filtrate under reduced pressure (Rotavap).
- Purification: The residue is often pure enough (>95%) for downstream use. If necessary, distill under high vacuum (bulb-to-bulb). Do not use silica column chromatography unless the silica is pre-treated with 1% Triethylamine, as acidic silica will hydrolyze the acetal back to the aldehyde.

Visualization: Synthesis & Decision Logic



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Figure 1: Synthetic workflow converting the commercial aldehyde precursor to the stable acetal target.

Quality Control & Validation

To verify the synthesis of **4-(2,2-Diethoxyethyl)oxane**, look for these specific NMR signatures:

- Acetal Methine Proton: A distinct triplet (t) around 4.4 – 4.6 ppm. This confirms the formation of the R-CH(OEt)₂ moiety.
- Ethoxy Groups: Two quartets (OCH₂) around 3.5–3.7 ppm and two triplets (CH₃) around 1.2 ppm.
- Disappearance of Aldehyde: Absence of the aldehyde proton signal (usually a triplet or doublet near 9.7 ppm).

References

- PubChem Compound Summary. Tetrahydropyran-4-acetaldehyde (CAS 65626-23-5). National Center for Biotechnology Information. [Link](#)
- Wuts, P. G. M., & Greene, T. W. (2006). Greene's Protective Groups in Organic Synthesis. Wiley-Interscience.
- ChemicalBook Supplier Database. List of suppliers for CAS 65626-23-5. [Link](#)

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